

Application Notes and Protocols: Safe Laboratory Handling of Ethyl 3-methoxyphenylacetate

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Compound of Interest

Compound Name: *Ethyl 3-methoxyphenylacetate*

Cat. No.: *B1586455*

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Introduction: **Ethyl 3-methoxyphenylacetate** (CAS No. 35553-92-5) is an aromatic ester that serves as a valuable intermediate and building block in the synthesis of more complex molecules, particularly within the pharmaceutical and fragrance industries. Its structural motif is found in various biologically active compounds. Given that comprehensive toxicological data for this specific compound is not widely established, a rigorous and proactive approach to safety is paramount.^{[1][2]} This guide is designed for researchers, scientists, and drug development professionals, providing a framework for safe handling based on established chemical safety principles and data from structurally related compounds. The protocols herein are built on a self-validating system of risk assessment, control implementation, and emergency preparedness.

Section 1: Hazard Identification and Risk Assessment

The cornerstone of safe laboratory practice is a thorough understanding of the potential hazards. For **Ethyl 3-methoxyphenylacetate**, direct and comprehensive GHS classification is not consistently available across all databases. Therefore, our risk assessment must be conservative, incorporating data from close structural analogs to anticipate potential hazards. Structurally similar compounds, such as other methoxyphenylacetate esters, are classified as flammable or combustible liquids and may cause irritation.^{[3][4][5]} It is prudent to treat **Ethyl 3-**

methoxyphenylacetate as a substance with, at a minimum, the potential for skin, eye, and respiratory irritation, and to handle it as a potential combustible liquid.

1.1: Chemical and Physical Properties

A clear understanding of the substance's physical properties is critical for anticipating its behavior under laboratory conditions and for planning safe storage and handling.

Property	Value	Source
Chemical Name	Ethyl 3-methoxyphenylacetate	Echemi[1]
CAS Number	35553-92-5	Echemi[1]
Molecular Formula	C ₁₁ H ₁₄ O ₃	PubChem[4]
Molecular Weight	194.23 g/mol	PubChem[4]
Appearance	Data not specified; handle as liquid or low-melting solid.	N/A
Boiling Point	Data not specified for this isomer.	N/A
Flash Point	Data not specified; related isomers range from 46°C to 102°C. Handle as a combustible liquid.	Cole-Parmer[3], Thermo Fisher Scientific[6]
Solubility	Insoluble in water (predicted for related compounds).	PubChem[7]

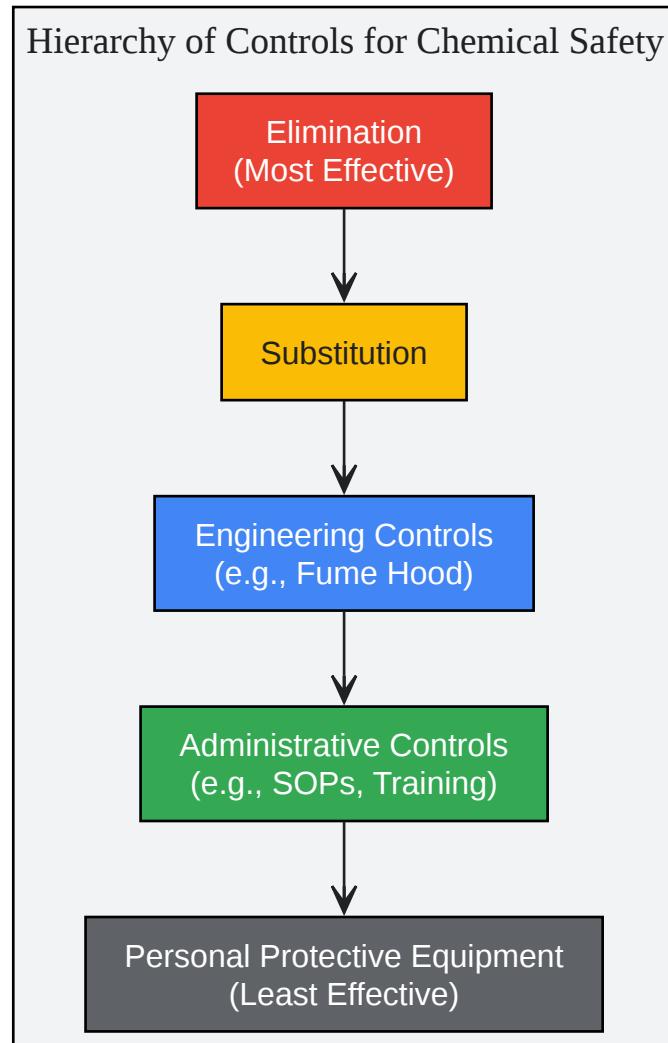
1.2: Potential Hazard Profile

This profile is compiled from Safety Data Sheets (SDS) for the target compound and its isomers. The absence of a hazard statement does not imply the absence of risk.

Hazard Type	Potential Effect & Justification
Acute Toxicity (Oral, Dermal, Inhalation)	No specific data is available; however, ingestion, inhalation of vapors, and skin contact should be avoided as a standard precaution.[1][8]
Skin Corrosion/Irritation	May cause skin irritation. Prolonged or repeated contact should be avoided. A related compound, ethyl-2-(4-hydroxy-3-methoxyphenyl)acetate, is a known skin irritant.[7]
Serious Eye Damage/Irritation	May cause eye irritation upon direct contact.[1] A related compound is a known serious eye irritant.[7]
Respiratory Irritation	Vapors or mists may cause respiratory irritation. [1] A related compound is known to cause respiratory irritation.[7]
Flammability	While data is not available for this isomer, related compounds are flammable or combustible liquids.[3][4][5] Therefore, it must be kept away from ignition sources.[9][10]
Chemical Reactivity	Incompatible with strong oxidizing agents and bases.[5][8]

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

The most effective way to mitigate risk is to follow the hierarchy of controls, which prioritizes eliminating or reducing the hazard at its source.



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